

Technical Guide: Physicochemical Properties of 1H-Benzimidazole-2-Sulfonic Acid

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Compound of Interest

Compound Name: (1H-Benzo[d]imidazol-2-yl)sulfanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential applications of 1H-benzimidazole-2-sulfonic acid. The benzimidazole scaffold is a privileged structure in medicinal chemistry, appearing in numerous bioactive compounds. The addition of a sulfonic acid group at the 2-position can significantly influence the molecule's solubility, acidity, and biological interactions, making it a compound of interest for further research and development.

Physicochemical Properties

The following tables summarize the key physicochemical properties of 1H-benzimidazole-2-sulfonic acid.

Identifier	Value	Source	
IUPAC Name	1H-benzimidazole-2-sulfonic acid	[1]	
CAS Number	40828-54-4	[1][2]	
Molecular Formula	C7H6N2O3S	[1]	
Molecular Weight	198.20 g/mol	[1][2]	
Canonical SMILES	C1=CC=C2C(=C1)NC(=N2)S(=O)(=O)O	[1]	
InChI Key	GWXQTTKUYBEZBP-UHFFFAOYSA-N	[1][2]	
Property	Value	Notes	Source
Melting Point	116-119 °C	(lit.)	[3]
pKa	-1.47 ± 0.40	Predicted	[4]
Water Solubility	>29.7 µg/mL	at pH 7.4	[1]
DMSO (Slightly), Methanol (Slightly)	[4]		
Appearance	White to light beige crystalline powder	[4]	
Storage Temperature	2-8°C	[4]	
Topological Polar Surface Area	91.4 Å²	[4]	
Hydrogen Bond Donor Count	2	[4]	
Hydrogen Bond Acceptor Count	4	[4]	

Experimental Protocols

Synthesis of 1H-Benzimidazole-2-sulfonic acid

Several synthetic routes for 1H-benzimidazole-2-sulfonic acid have been reported. A common and effective method involves the oxidation of 1H-benzimidazole-2-thiol.

Method 1: Oxidation of 1H-Benzimidazole-2-thiol with Potassium Permanganate

This protocol is adapted from a described synthesis of 1H-benzimidazole-2-yl hydrazones, where the sulfonic acid is a key intermediate.[\[5\]](#)

- Step 1: Synthesis of 1H-benzimidazole-2-thiol (2)
 - o-Phenylenediamine is reacted with carbon disulphide in a refluxing ethanol-water solution of potassium hydroxide.
- Step 2: Oxidation to 1H-Benzimidazole-2-sulfonic acid (3)
 - 1H-benzimidazole-2-thiol is oxidized in a 50% sodium hydroxide solution using potassium permanganate for 1 hour.
 - The reaction mixture is filtered.
 - The filtrate is acidified with hydrochloric acid to a pH of 1.
 - The resulting precipitate of 1H-benzimidazole-2-sulfonic acid is filtered off and washed with water.

Method 2: Oxidation of 1H-benzimidazole-2-thiol with Hydrogen Peroxide

This method is noted as a preparation route for producing 1H-benzimidazole-2-sulfonic acid as a glutamate racemase inhibitor.[\[3\]](#)

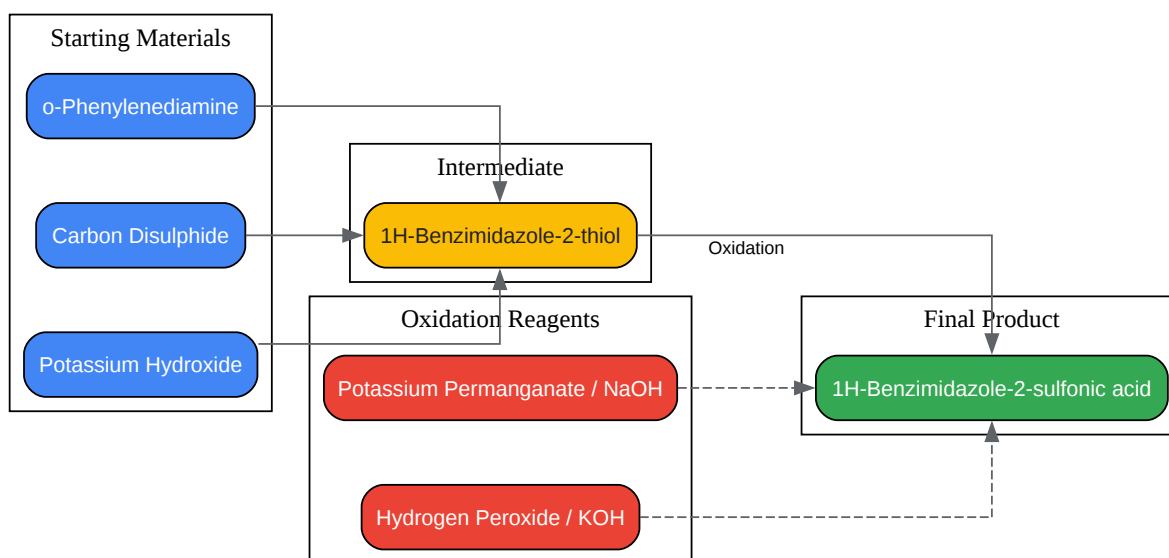
- Starting Material: 1H-benzimidazole-2-thiol
- Oxidizing Agent: Hydrogen peroxide
- Catalyst/Base: Potassium hydroxide

- Procedure: The oxidation of 1H-benzimidazole-2-thiol is carried out using hydrogen peroxide in the presence of potassium hydroxide.

Challenges in Synthesis: A primary challenge in the synthesis via oxidation of 1H-benzimidazole-2-thiol is achieving complete and selective oxidation to the sulfonic acid without the formation of side products or decomposition of the benzimidazole ring. The reaction proceeds through sulfenic (RSOH) and sulfinic (RSO₂H) acid intermediates, and controlling the reaction to avoid stopping at these stages is crucial for obtaining a high yield.[2]

Visualizations

Logical Workflow for the Synthesis of 1H-Benzimidazole-2-sulfonic acid



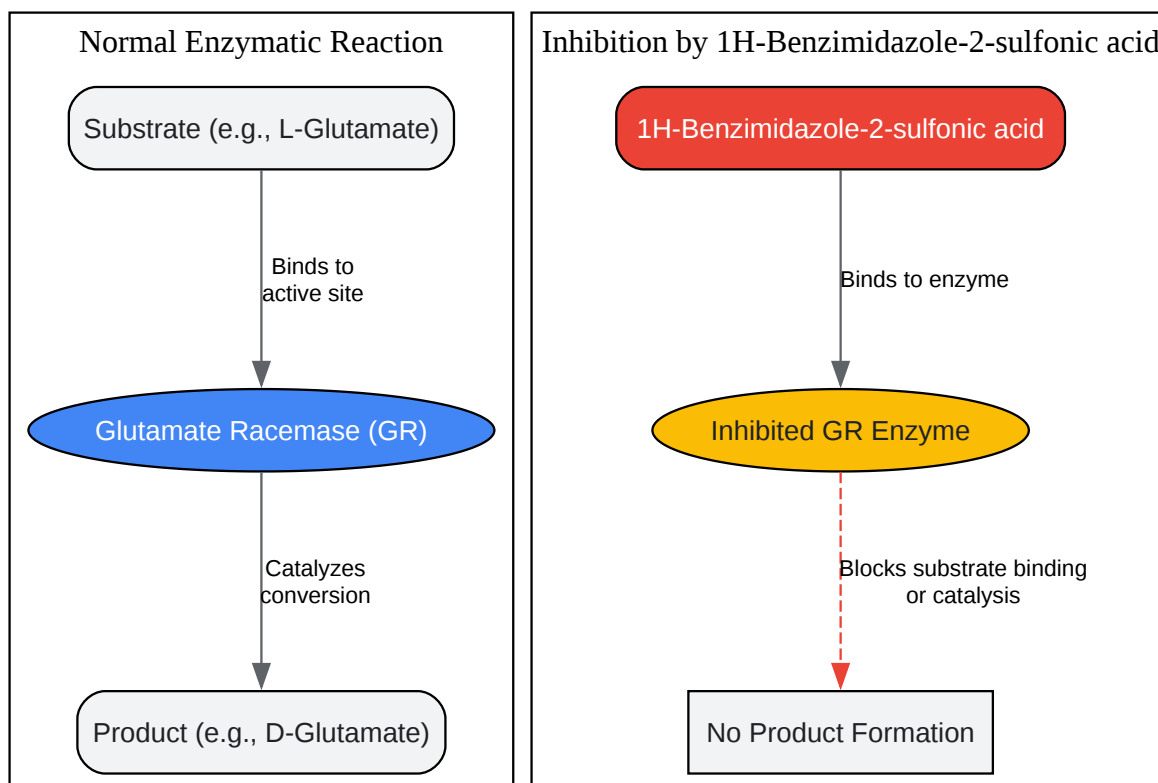
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Caption: Synthetic pathway for 1H-benzimidazole-2-sulfonic acid.

Conceptual Mechanism of Action as an Enzyme Inhibitor

While detailed signaling pathways involving 1H-benzimidazole-2-sulfonic acid are not extensively documented, its role as a glutamate racemase (GR) inhibitor has been noted.[3]

The following diagram illustrates a general concept of enzyme inhibition.



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Caption: Conceptual diagram of enzyme inhibition.

Conclusion

1H-benzimidazole-2-sulfonic acid is a versatile benzimidazole derivative with potential applications in medicinal chemistry, notably as an enzyme inhibitor. Its synthesis is well-established, and its physicochemical properties suggest good aqueous solubility, which is often

a desirable characteristic for drug candidates. Further research into the biological activities and mechanisms of action of this compound and its derivatives is warranted.

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References

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